

# 4-Amino-2,6-diphenylphenol (CAS: 50432-01-4): A Technical Guide

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## Compound of Interest

Compound Name: 4-Amino-2,6-diphenylphenol

Cat. No.: B1268537

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## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Amino-2,6-diphenylphenol** (CAS number: 50432-01-4). While information on the biological activity and specific signaling pathways of this compound is not extensively available in current scientific literature, this document consolidates the known data on its chemical characteristics, synthesis, and safety profile. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields who may be interested in the potential applications of this molecule.

## Chemical and Physical Properties

**4-Amino-2,6-diphenylphenol** is a solid organic compound with the molecular formula  $C_{18}H_{15}NO$ .<sup>[1]</sup> It is also known by other names such as 5'-Amino-2'-hydroxy-m-terphenyl and 5'-Amino-[1,1':3',1''-terphenyl]-2'-ol.<sup>[2][3]</sup> The compound is stable under normal conditions but is incompatible with strong oxidizing agents.<sup>[2]</sup>

Table 1: Physicochemical Properties of **4-Amino-2,6-diphenylphenol**

Property	Value	Source(s)
CAS Number	50432-01-4	[1]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> NO	[1][2]
Molecular Weight	261.32 g/mol	[2][4]
Appearance	White to brown to dark purple powder/crystal	[2][3]
Melting Point	148-150 °C	[2][5]
Boiling Point	463.5 ± 45.0 °C (Predicted)	[2]
Density	1.183 ± 0.06 g/cm <sup>3</sup> (Predicted)	[2]
pKa	10.29 ± 0.23 (Predicted)	[2]
Flash Point	234.1 °C	[6]
InChI Key	YCOUFOVMXBWYIX-UHFFFAOYSA-N	[6]
SMILES	C1=CC=C(C=C1)C2=CC(=CC(=C2O)C3=CC=CC=C3)N	[1]

## Synthesis and Application

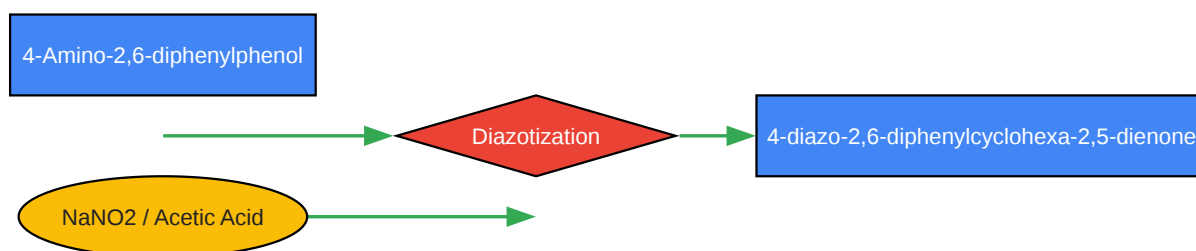
The primary documented application of **4-Amino-2,6-diphenylphenol** is in chemical synthesis. Specifically, it has been utilized in the synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone through a diazotization reaction in glacial acetic acid.[2][5]

## Experimental Protocol: Synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone

While a detailed, step-by-step experimental protocol from a peer-reviewed publication is not readily available in the searched literature, the synthesis involves the diazotization of **4-Amino-2,6-diphenylphenol**. [2][5] A general procedure for diazotization of an aromatic amine is as follows:

- Dissolve **4-Amino-2,6-diphenylphenol** in a suitable acidic medium, such as glacial acetic acid.
- Cool the solution in an ice bath to a temperature typically between 0-5 °C.
- Slowly add a solution of sodium nitrite ( $\text{NaNO}_2$ ) dissolved in water, while maintaining the low temperature and stirring vigorously.
- The reaction progress can be monitored by testing for the presence of excess nitrous acid using starch-iodide paper.
- Upon completion, the resulting diazonium salt can be isolated or used in situ for subsequent reactions.

Note: This is a generalized protocol and the specific conditions for the synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone may vary.



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Synthesis of 4-diazo-2,6-diphenylcyclohexa-2,5-dienone.

## Biological Activity and Signaling Pathways

Extensive searches of scientific databases and literature did not yield specific information on the biological activity, mechanism of action, or associated signaling pathways for **4-Amino-2,6-diphenylphenol**. Research on aminophenol derivatives has explored various biological activities, including antimicrobial and anti-inflammatory properties; however, these studies do not specifically include the 2,6-diphenyl substituted variant.<sup>[7]</sup> Therefore, the biological effects of **4-Amino-2,6-diphenylphenol** remain an area for future investigation.

## Safety and Handling

**4-Amino-2,6-diphenylphenol** is classified as a hazardous substance. It is crucial to handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated area.

Table 2: GHS Hazard Information for **4-Amino-2,6-diphenylphenol**

Hazard Statement	Code	Description
Causes skin irritation	H315	Irritant to the skin.
Causes serious eye irritation	H319	Can cause significant irritation to the eyes.
May cause respiratory irritation	H335	May irritate the respiratory tract upon inhalation.

Data sourced from ECHEMI and PubChem.[\[1\]](#)[\[8\]](#)

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles.[\[8\]](#)
- Skin Protection: Wear protective gloves and clothing.[\[8\]](#)
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated.[\[8\]](#)

First Aid Measures:

- If Inhaled: Move the person to fresh air.[\[8\]](#)
- In Case of Skin Contact: Wash off with plenty of water.[\[8\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes.[\[8\]](#)
- If Swallowed: Rinse mouth with water. Seek medical attention.[\[8\]](#)

Storage:

Store in a well-ventilated place and keep the container tightly closed.[8]

## Conclusion

**4-Amino-2,6-diphenylphenol** is a chemical compound with well-defined physical and chemical properties. Its primary documented use is as an intermediate in chemical synthesis. While the potential for biological activity exists, as seen in related aminophenol structures, there is currently a lack of published research on the specific biological effects and mechanisms of action of **4-Amino-2,6-diphenylphenol**. This presents an opportunity for further investigation by researchers in drug discovery and related fields to explore the pharmacological potential of this molecule. The information provided in this guide serves as a starting point for such endeavors, emphasizing the importance of safe handling and storage of this compound.

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